

A Comprehensive Technical Guide to the Solubility of Meconic Acid in Organic Solvents

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Compound of Interest

Compound Name: *Meconic acid*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the solubility of **meconic acid** in various organic solvents. **Meconic acid**, a dicarboxylic acid primarily found in the opium poppy (*Papaver somniferum*), is a key analytical marker for the presence of opium.[1] Understanding its solubility is critical for extraction, purification, and analytical procedures in forensic science, pharmacology, and drug development.

Chemical Properties of Meconic Acid

Meconic acid (3-hydroxy-4-oxo-4H-pyran-2,6-dicarboxylic acid) is a colorless crystalline solid with a molecular weight of 200.10 g/mol.[2] Its structure, featuring two carboxylic acid groups and a ketone on a pyran ring, dictates its solubility characteristics. While only slightly soluble in water, it demonstrates significantly higher solubility in alcohols.[1]

Quantitative Solubility Data

The solubility of **meconic acid** has been determined in several common organic solvents. The following table summarizes the available quantitative data, standardized to g/100 mL for ease of comparison.

Organic Solvent	Temperature (°C)	Solubility (g/100 mL)	Reference
Methanol	Not Specified	2.0	[2]
Ethyl Acetate	Not Specified	2.0	[2]
Acetone	Not Specified	1.0	[2]
Water	25	0.84	[2][3]

Qualitative Solubility Information

In addition to the quantitative data, several sources describe the solubility of **meconic acid** in a qualitative manner:

- Ethanol: Freely soluble
- Benzene: Freely soluble
- Alcohol (general): Readily soluble[1]

Experimental Protocols for Solubility Determination

Precise and reproducible determination of solubility is paramount for accurate research and development. Below are detailed methodologies for key experiments to ascertain the solubility of **meconic acid** in organic solvents.

Method 1: Gravimetric Determination of Solubility

This method provides a highly accurate measurement of solubility by determining the mass of the dissolved solute in a saturated solution.

Materials:

- Meconic acid**, analytical grade
- Selected organic solvent, HPLC grade

- Thermostatically controlled shaker or water bath
- Analytical balance (readable to ± 0.0001 g)
- Glass vials with screw caps
- Volumetric flasks
- Drying oven
- Syringe filters (0.45 μm)

Procedure:

- Sample Preparation: Add an excess amount of **meconic acid** to a series of glass vials.
- Solvent Addition: Add a known volume of the organic solvent to each vial.
- Equilibration: Tightly cap the vials and place them in a thermostatically controlled shaker or water bath set to the desired temperature (e.g., 25 °C). Agitate the samples for a sufficient time (e.g., 24-48 hours) to ensure equilibrium is reached.
- Phase Separation: Allow the vials to stand undisturbed at the constant temperature for at least 24 hours to allow the undissolved solid to settle.
- Sample Extraction: Carefully withdraw a known volume of the supernatant using a pre-warmed syringe fitted with a syringe filter to avoid precipitation due to temperature changes.
- Solvent Evaporation: Transfer the filtered saturated solution to a pre-weighed volumetric flask. Carefully evaporate the solvent using a gentle stream of nitrogen or a rotary evaporator.
- Drying and Weighing: Place the flask in a drying oven at a temperature that will not degrade the **meconic acid** (e.g., 60-80 °C) until a constant weight is achieved.
- Calculation: The solubility (S) in g/100 mL is calculated using the following formula:

$$S = (\text{mass of dried } \textbf{meconic acid} / \text{volume of solution withdrawn}) * 100$$

Method 2: Isothermal Shake-Flask Method with Spectrophotometric Analysis

This method is suitable for a more rapid determination of solubility and is particularly useful when a chromophore is present in the molecule, which is the case for **meconic acid**.

Materials:

- **Meconic acid**, analytical grade
- Selected organic solvent, HPLC grade
- Thermostatically controlled shaker
- UV-Vis Spectrophotometer
- Calibrated volumetric flasks and pipettes
- Syringe filters (0.45 μm)

Procedure:

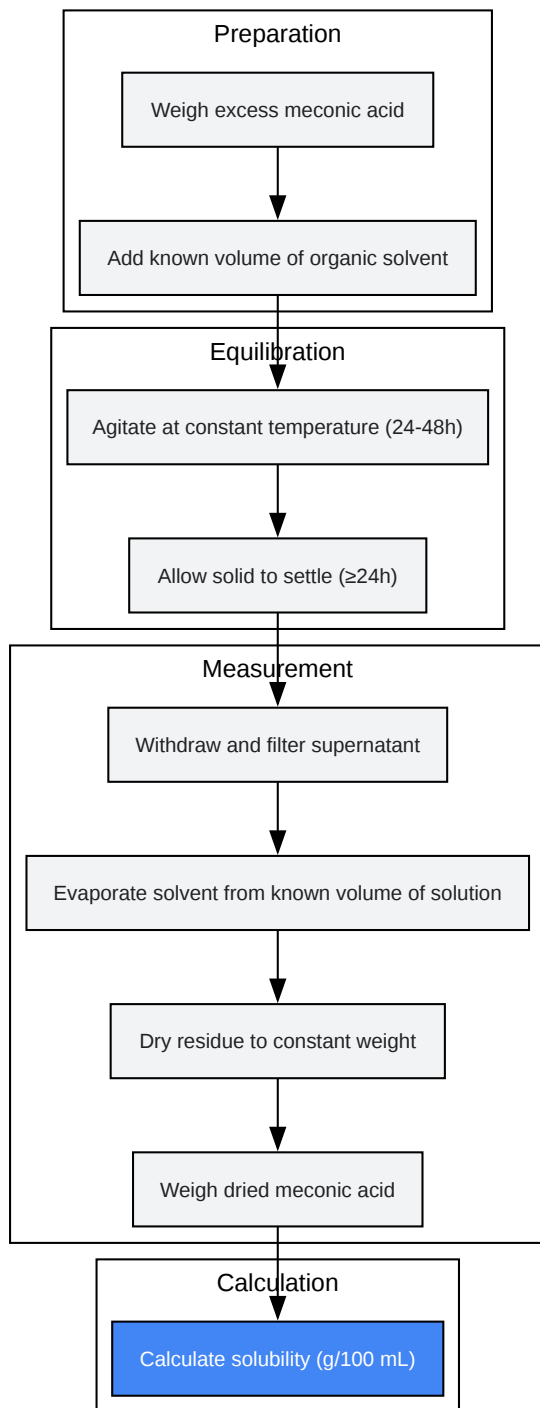
- **Preparation of Standard Solutions:** Prepare a series of standard solutions of **meconic acid** of known concentrations in the solvent of interest.
- **Calibration Curve:** Measure the absorbance of the standard solutions at the wavelength of maximum absorbance (λ_{max}) for **meconic acid**. Plot a calibration curve of absorbance versus concentration.
- **Sample Equilibration:** Prepare saturated solutions of **meconic acid** in the organic solvent as described in the gravimetric method (Steps 1-4).
- **Sample Dilution:** Withdraw a small, known volume of the clear supernatant and dilute it with a known volume of the solvent to bring the absorbance within the linear range of the calibration curve.
- **Absorbance Measurement:** Measure the absorbance of the diluted sample at the λ_{max} .

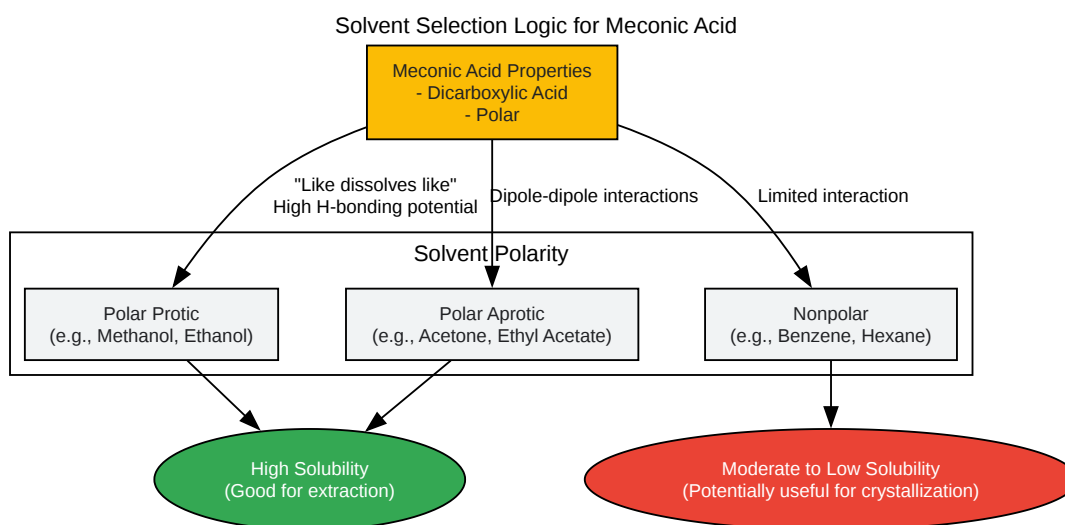
- **Concentration Determination:** Use the calibration curve to determine the concentration of **meconic acid** in the diluted sample.
- **Solubility Calculation:** Calculate the solubility in the original saturated solution, accounting for the dilution factor.

Experimental Workflow Visualization

The following diagram illustrates a generalized workflow for the determination of **meconic acid** solubility in an organic solvent using the gravimetric method.

Workflow for Gravimetric Solubility Determination of Meconic Acid





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